

Diethyl Chloromalonate: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl chloromalonate*

Cat. No.: *B119368*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and handling precautions for **Diethyl chloromalonate** (CAS No. 14064-10-9). **Diethyl chloromalonate** is a valuable reagent in organic synthesis, particularly in the pharmaceutical and agrochemical industries. However, its hazardous properties necessitate strict adherence to safety protocols to minimize risks to personnel and the environment. This document outlines the known hazards, provides detailed handling and storage procedures, emergency response measures, and recommendations for personal protective equipment. The information presented is compiled from safety data sheets and chemical databases to ensure a thorough and accurate resource for laboratory and manufacturing settings.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Diethyl chloromalonate** is fundamental to its safe handling. These properties are summarized in the table below.

Property	Value
CAS Number	14064-10-9
Molecular Formula	C ₇ H ₁₁ ClO ₄
Molecular Weight	194.61 g/mol
Appearance	Colorless to light yellow liquid
Density	1.204 g/mL at 25 °C
Refractive Index	n _{20/D} 1.432
Flash Point	113 °C (235.4 °F) - closed cup
Boiling Point	217-218 °C
Solubility	Slightly soluble in chloroform, ethyl acetate, and methanol.

Hazard Identification and Classification

Diethyl chloromalonate is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage [1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage [1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [1]
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life [1]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed [2]

Signal Word: Danger

Hazard Pictograms:

- Corrosion
- Health Hazard
- Environment

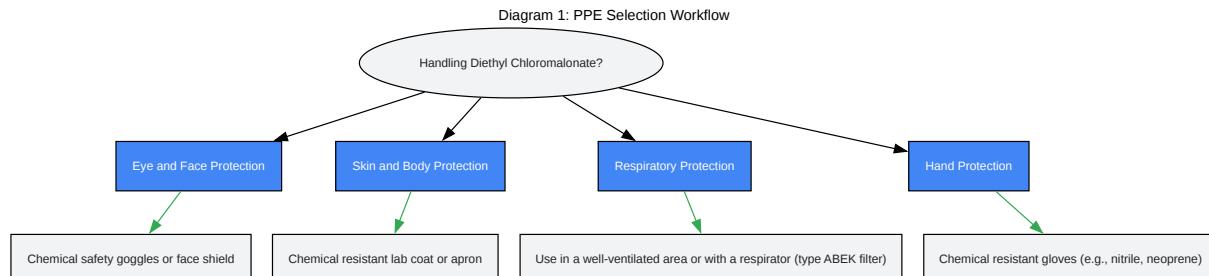
Toxicology

While **Diethyl chloromalonate** is known to be corrosive and cause severe skin and eye damage, specific quantitative data on its acute toxicity, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), are not readily available in the public domain. Safety data sheets consistently indicate that this data has not been fully investigated or is unavailable.^[3] One source notes that contact can cause skin burns.

Due to the lack of comprehensive toxicological data, it is crucial to handle **Diethyl chloromalonate** with the utmost care, assuming it to be highly toxic.

Safe Handling and Storage Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following diagram outlines the recommended PPE selection process.



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Diagram 1: PPE Selection Workflow

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Ground all equipment containing the material to prevent electrostatic discharge.
- Use non-sparking tools.
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Keep containers tightly closed when not in use.
- Store away from heat, sparks, and open flames.

- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.
- Recommended storage is in a refrigerator at 2-8°C or a freezer at -20°C under an inert atmosphere.

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce toxic and irritating gases, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill, follow the procedures outlined in the workflow below.

Diagram 2: Spill Response Workflow

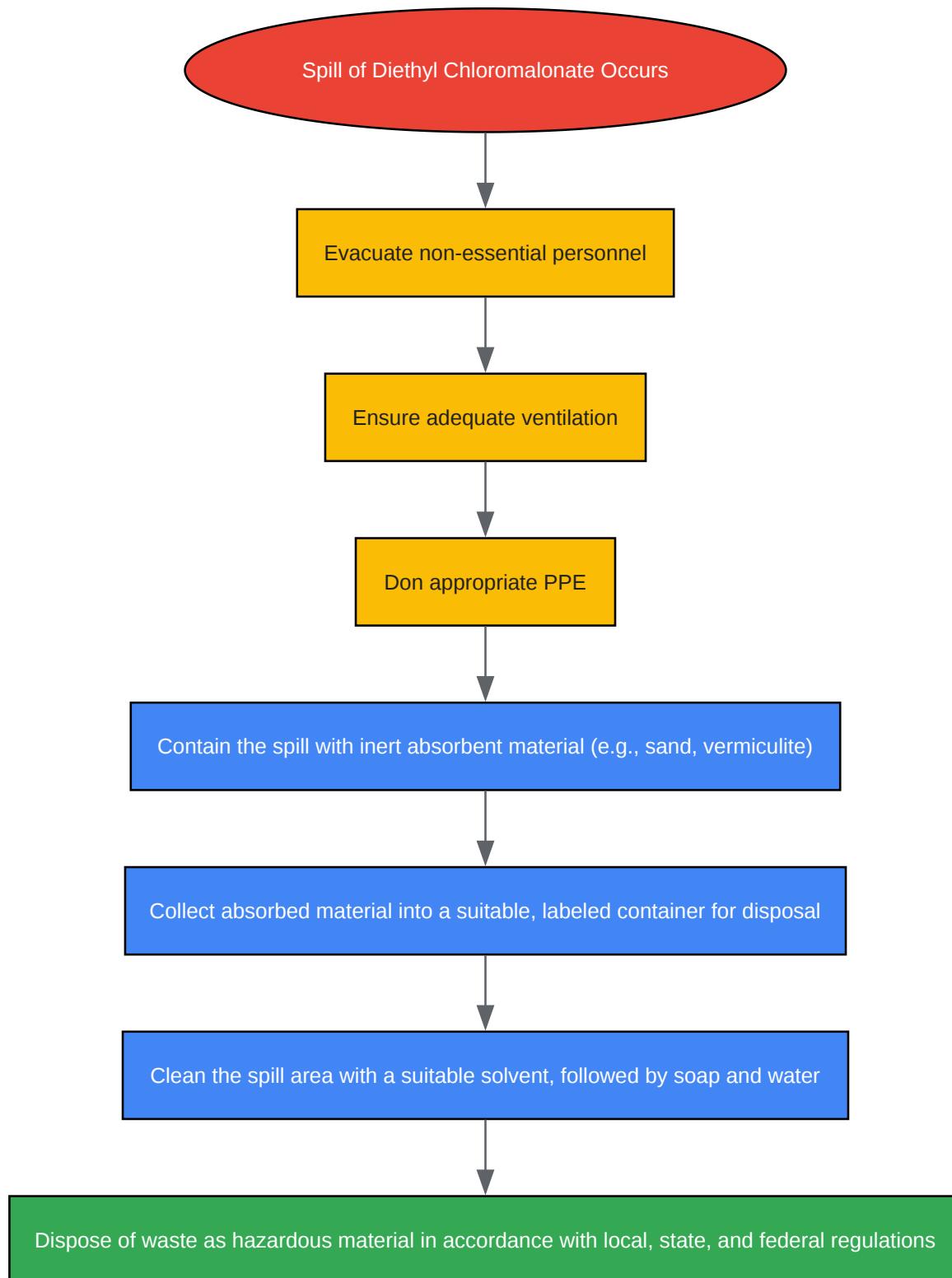
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Diagram 2: Spill Response Workflow

Disposal Considerations

Dispose of **Diethyl chloromalonate** and any contaminated materials as hazardous waste. All disposal practices must be in compliance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Transportation Information

Diethyl chloromalonate is regulated for transport.

- UN Number: 3265
- Proper Shipping Name: Corrosive liquid, acidic, organic, n.o.s. (**Diethyl chloromalonate**)
- Hazard Class: 8
- Packing Group: II

Conclusion

Diethyl chloromalonate is a corrosive and hazardous chemical that requires stringent safety precautions during handling, storage, and disposal. This guide provides essential information for researchers, scientists, and drug development professionals to work safely with this compound. Adherence to the guidelines outlined in this document, in conjunction with site-specific safety protocols and a thorough understanding of the Safety Data Sheet, is paramount to ensuring a safe working environment.

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References

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- To cite this document: BenchChem. [Diethyl Chloromalonate: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119368#safety-and-handling-precautions-for-diethyl-chloromalonate]

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